Application Note: Structural Elucidation of 2-Morpholinothiazole using NMR and Mass Spectrometry

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Compound of Interest

Compound Name:	*2-Morpholinothiazole*
CAS No.:	*21429-06-1*
Cat. No.:	*B1317029*

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Introduction

2-Morpholinothiazole is a heterocyclic compound of significant interest in medicinal chemistry and drug development due to the prevalence of both the morpholine and thiazole moieties in pharmacologically active molecules. The morpholine ring is a common feature in approved drugs, valued for its favorable physicochemical properties, including metabolic stability and aqueous solubility. The thiazole ring is a key pharmacophore in a variety of therapeutic agents with a broad range of biological activities.[1] Accurate and comprehensive structural characterization of novel **2-morpholinothiazole** derivatives is a critical step in the drug discovery pipeline, ensuring compound identity and purity. This application note provides a detailed guide to the characterization of **2-Morpholinothiazole** using Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS), offering field-proven insights and step-by-step protocols for researchers and scientists.

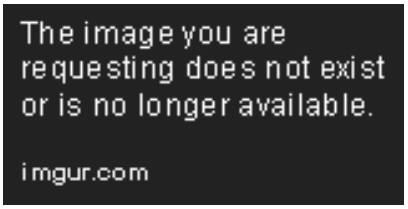
Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR spectroscopy is an unparalleled technique for the unambiguous determination of molecular structure. This section outlines the predicted ^{1}H and ^{13}C NMR spectral characteristics of **2-Morpholinothiazole** and provides a detailed protocol for data acquisition.

Predicted ^{1}H and ^{13}C NMR Spectra

While a directly published spectrum for **2-Morpholinothiazole** is not readily available, an accurate prediction of its NMR spectra can be made based on the analysis of structurally related compounds and established principles of NMR spectroscopy. The predicted chemical shifts are summarized in Table 1. The numbering scheme for **2-Morpholinothiazole** used for assignments is shown below:



^{1}H NMR Spectroscopy: The proton spectrum is expected to show distinct signals for the thiazole and morpholine ring protons. The two protons on the thiazole ring (H-4 and H-5) will appear as doublets due to coupling with each other. The eight protons of the morpholine ring will likely appear as two distinct multiplets, corresponding to the protons adjacent to the nitrogen and oxygen atoms.

^{13}C NMR Spectroscopy: The carbon spectrum will show five distinct signals. The C-2 carbon of the thiazole ring, being directly attached to the electronegative nitrogen of the morpholine ring and the sulfur atom, is expected to be the most downfield signal. The other two thiazole carbons (C-4 and C-5) will appear in the aromatic region. The two sets of methylene carbons in the morpholine ring will have characteristic shifts, with the carbons adjacent to the nitrogen (C-2' and C-6') appearing more downfield than those adjacent to the oxygen (C-3' and C-5'). These predictions are based on data from similar structures, such as 3-[2-(4-morpholinyl)thiazol-4-yl]-6-chloro-2-methylchromone.[1]

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Position	Predicted ^{1}H Chemical Shift (ppm)	Predicted ^{13}C Chemical Shift (ppm)	Justification
2	-	~169	Attached to two heteroatoms (N and S). Based on data for similar 2-aminothiazoles.[1]
4	~6.8 (d)	~108	Electron-rich aromatic proton. Based on data for substituted thiazoles.[1]
5	~7.2 (d)	~138	Aromatic proton. Based on data for substituted thiazoles.[1]
2', 6'	~3.5 (t)	~48	Methylene protons adjacent to nitrogen.
3', 5'	~3.8 (t)	~66	Methylene protons adjacent to oxygen.

Table 1: Predicted ^{1}H and ^{13}C NMR Chemical Shifts for **2-Morpholinothiazole** in $CDCl_3$.

Experimental Protocol: NMR Data Acquisition

This protocol outlines the steps for acquiring high-quality ^{1}H and ^{13}C NMR spectra of **2-Morpholinothiazole**.

1. Sample Preparation: a. Accurately weigh 5-10 mg of the purified **2-Morpholinothiazole** sample. b. Dissolve the sample in approximately 0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard. c. Transfer the solution to a clean, dry 5 mm NMR tube.

2. Instrument Setup and Calibration: a. Insert the NMR tube into the spectrometer's probe. b. Lock the spectrometer on the deuterium signal of the $CDCl_3$. c. Shim the magnetic field to

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achieve optimal homogeneity, aiming for a narrow and symmetrical TMS peak.

3. ^{1}H NMR Acquisition: a. Acquire a standard one-dimensional ^{1}H NMR spectrum. b. Typical parameters:

- Pulse angle: 30-45°
- Spectral width: 12-16 ppm
- Acquisition time: 2-4 seconds
- Relaxation delay: 1-2 seconds
- Number of scans: 8-16 c. For enhanced structural elucidation, consider performing 2D NMR experiments such as COSY (Correlation Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence).

4. ^{13}C NMR Acquisition: a. Acquire a proton-decoupled ^{13}C NMR spectrum. b. Typical parameters:

- Pulse angle: 30°
- Spectral width: 200-220 ppm
- Acquisition time: 1-2 seconds
- Relaxation delay: 2 seconds
- Number of scans: 1024 or more, depending on sample concentration. c. A DEPT (Distortionless Enhancement by Polarization Transfer) experiment can be performed to differentiate between CH, CH_2, and CH_3 groups.

5. Data Processing: a. Apply Fourier transformation to the acquired free induction decays (FIDs). b. Phase correct the spectra. c. Calibrate the chemical shift scale by setting the TMS signal to 0.00 ppm for ^{1}H and ^{13}C spectra. d. Integrate the ^{1}H signals and analyze the coupling patterns. e. Correlate the ^{1}H and ^{13}C signals using the 2D NMR data.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that provides information about the molecular weight and elemental composition of a compound, as well as structural details through the analysis of fragmentation patterns.

Predicted Mass Spectrum and Fragmentation Pattern

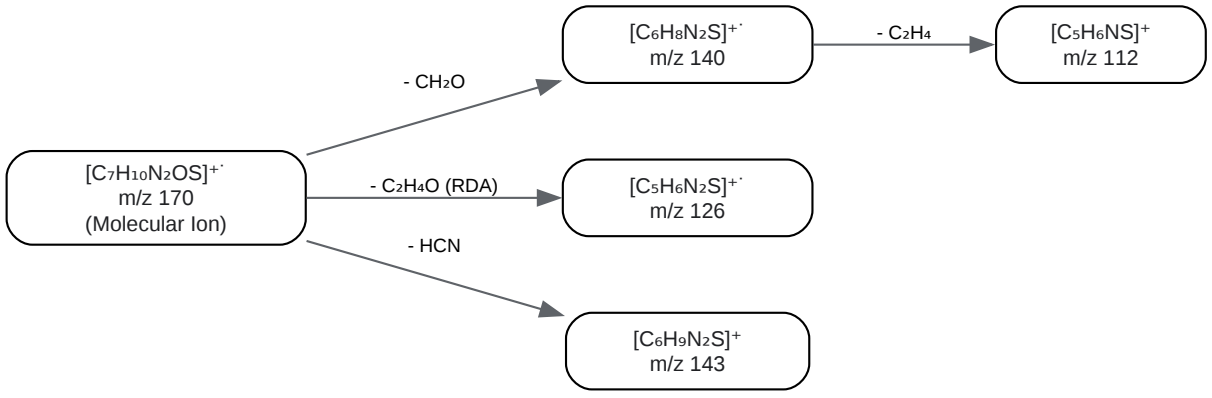
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The electron ionization (EI) mass spectrum of **2-Morpholinothiazole** is expected to show a prominent molecular ion peak ($M^{+\cdot}$) at m/z 170, corresponding to its molecular weight. The fragmentation of **2-Morpholinothiazole** is likely to proceed through several key pathways, primarily involving cleavages within the morpholine ring and the thiazole moiety.[2][3][4]

Key Fragmentation Pathways:

- α-Cleavage of the Morpholine Ring: The initial radical cation can undergo cleavage of the C-C bond adjacent to the nitrogen atom, leading to the loss of a CH_2O radical and formation of a stable ion at m/z 140. A subsequent loss of ethylene (C_2H_4) can lead to a fragment at m/z 112.
- Retro-Diels-Alder (RDA) type fragmentation of the Morpholine Ring: This pathway can result in the loss of a C_2H_4O fragment, leading to an ion at m/z 126.
- Cleavage of the Thiazole Ring: The thiazole ring can undergo fragmentation, for example, by losing HCN to give a fragment at m/z 143, or by cleavage of the C-S bonds.

A proposed fragmentation pattern is illustrated in the Graphviz diagram below.



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Caption: Proposed EI-MS fragmentation pathway for **2-Morpholinothiazole**.

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m/z	Proposed Fragment	Formula
170	Molecular Ion	$[C_7H_{10}N_2OS]^{+\cdot}$
143	$[M - HCN]^+$	$[C_6H_9N_2S]^+$
140	$[M - CH_2O]^{+\cdot}$	$[C_6H_8N_2S]^{+\cdot}$
126	$[M - C_2H_4O]^{+\cdot}$	$[C_5H_6N_2S]^{+\cdot}$
112	$[M - CH_2O - C_2H_4]^+$	$[C_5H_6NS]^+$

Table 2: Predicted major fragments in the EI mass spectrum of **2-Morpholinothiazole**.

Experimental Protocol: Mass Spectrometry Data Acquisition

This protocol describes the general procedure for obtaining an EI mass spectrum of **2-Morpholinothiazole**.

1. Sample Preparation: a. Prepare a dilute solution of the purified **2-Morpholinothiazole** sample (approximately 10-100 µg/mL) in a volatile organic solvent such as methanol or acetonitrile.

2. Instrument Setup: a. The mass spectrometer can be coupled to a gas chromatograph (GC-MS) or a direct insertion probe can be used. b. For GC-MS, select an appropriate capillary column (e.g., a non-polar column like DB-5ms). c. Set the instrument parameters:

- Ionization mode: Electron Ionization (EI)
- Electron energy: 70 eV
- Source temperature: 200-250 °C
- Mass range: m/z 40-300

3. Data Acquisition: a. If using GC-MS, inject a small volume (e.g., 1 µL) of the sample solution into the GC. b. If using a direct insertion probe, introduce the sample directly into the ion source. c. Acquire the mass spectrum.

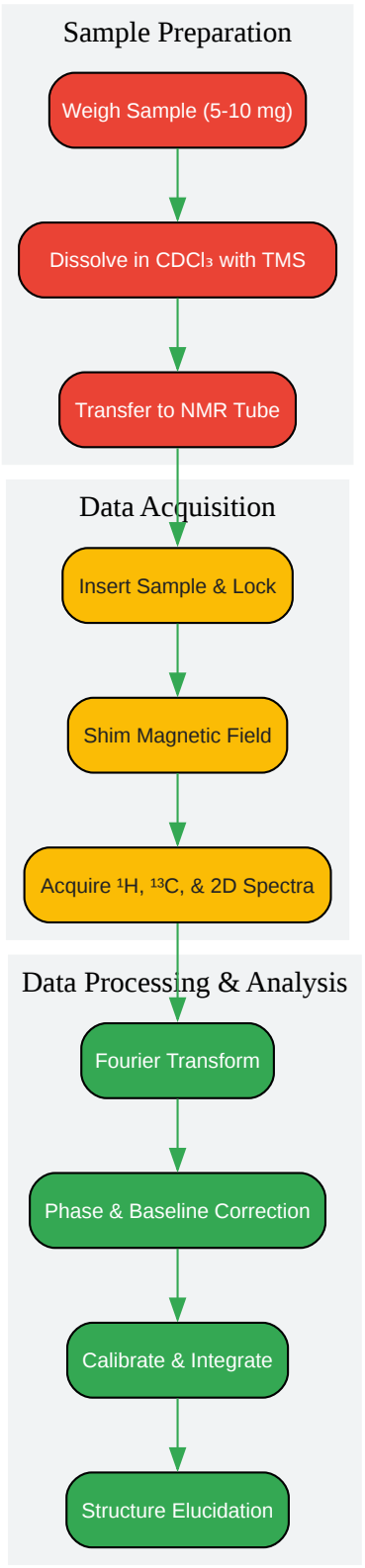
4. Data Analysis: a. Identify the molecular ion peak. b. Analyze the fragmentation pattern and compare it to the predicted fragmentation pathways. c. Use high-resolution mass spectrometry

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(HRMS) to determine the elemental composition of the molecular ion and key fragments for unambiguous identification.

Workflow Diagrams

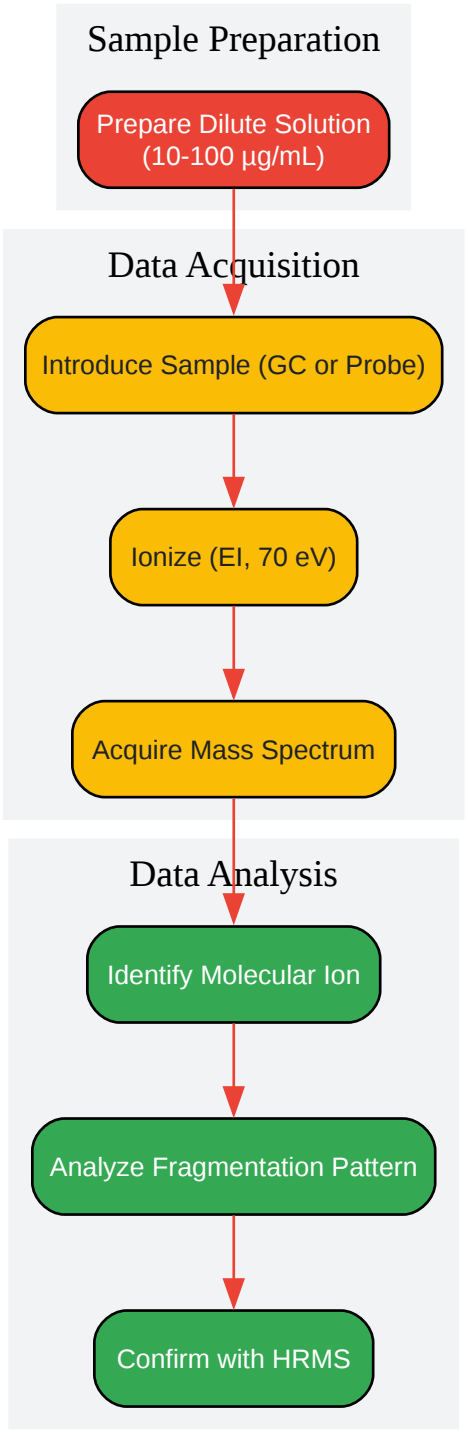
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Caption: Experimental workflow for NMR analysis.

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Caption: Experimental workflow for MS analysis.

Conclusion

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This application note provides a comprehensive guide for the structural characterization of **2-Morpholinothiazole** using NMR spectroscopy and mass spectrometry. By combining the detailed structural information from ^{1}H and ^{13}C NMR with the molecular weight and fragmentation data from mass spectrometry, researchers can confidently confirm the identity and purity of this important heterocyclic compound. The provided protocols and predicted spectral data serve as a valuable resource for scientists engaged in the synthesis and analysis of novel thiazole and morpholine-containing molecules.

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